

What is Sulfosate-d9 and its chemical structure

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Compound of Interest

Compound Name: Sulfosate-d9

Cat. No.: B12420627

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An In-depth Technical Guide to Sulfosate-d9

For Researchers, Scientists, and Drug Development Professionals

Introduction

Sulfosate-d9 is the deuterated analogue of Sulfosate, a broad-spectrum, non-selective systemic herbicide. The "-d9" designation indicates that the nine hydrogen atoms on the three methyl groups of the trimethylsulfonium cation have been replaced by deuterium. This isotopic labeling makes **Sulfosate-d9** a valuable tool in environmental fate studies, metabolic research, and as an internal standard for the quantitative analysis of Sulfosate.

Sulfosate itself is the trimethylsulfonium salt of glyphosate. Glyphosate, the active anion, acts by inhibiting the 5-enolpyruvylshikimate-3-phosphate (EPSP) synthase enzyme in plants, which is crucial for the synthesis of aromatic amino acids. The trimethylsulfonium cation is believed to enhance the uptake of glyphosate into plant tissues.

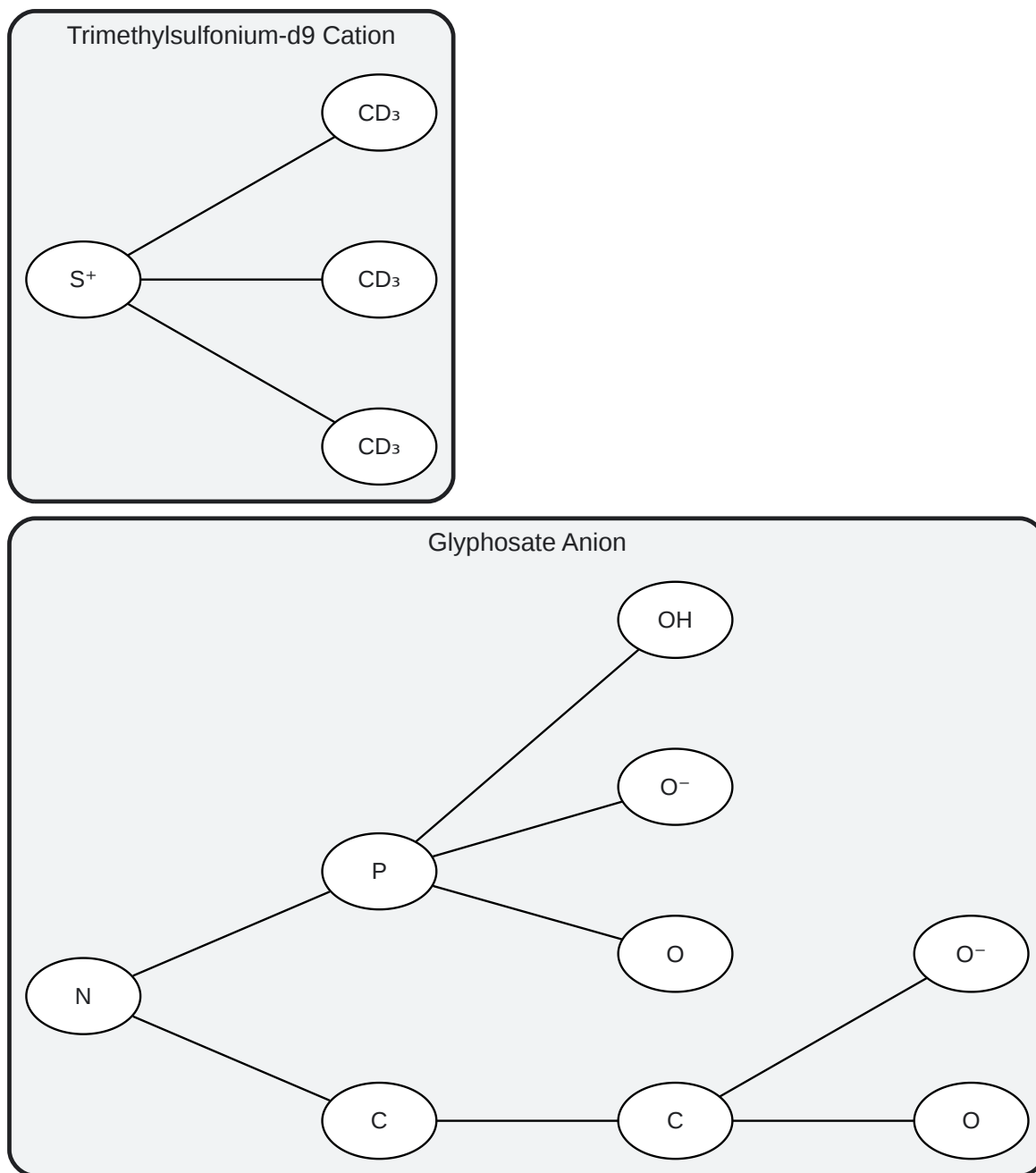
This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental contexts of **Sulfosate-d9**.

Chemical Structure and Properties

Sulfosate-d9 is an ionic compound composed of a glyphosate anion and a trimethylsulfonium-d9 cation.

Chemical Structure of **Sulfosate-d9**

Chemical Structure of Sulfosate-d9

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Caption: Ionic structure of **Sulfosate-d9**, showing the glyphosate anion and the trimethylsulfonium-d9 cation.

Quantitative Chemical Data

Property	Value	Source
Synonyms	tris(methyl-d3)sulfonium, (phosphonomethyl)glycinate (1:1)	N/A
Molecular Formula	C ₃ H ₇ NO ₅ P·C ₃ D ₉ S	N/A
Molecular Weight	254.29 g/mol	N/A
CAS Number	81591-81-3 (for non-labeled Sulfosate)	N/A
Appearance	White to off-white semi-solid	N/A

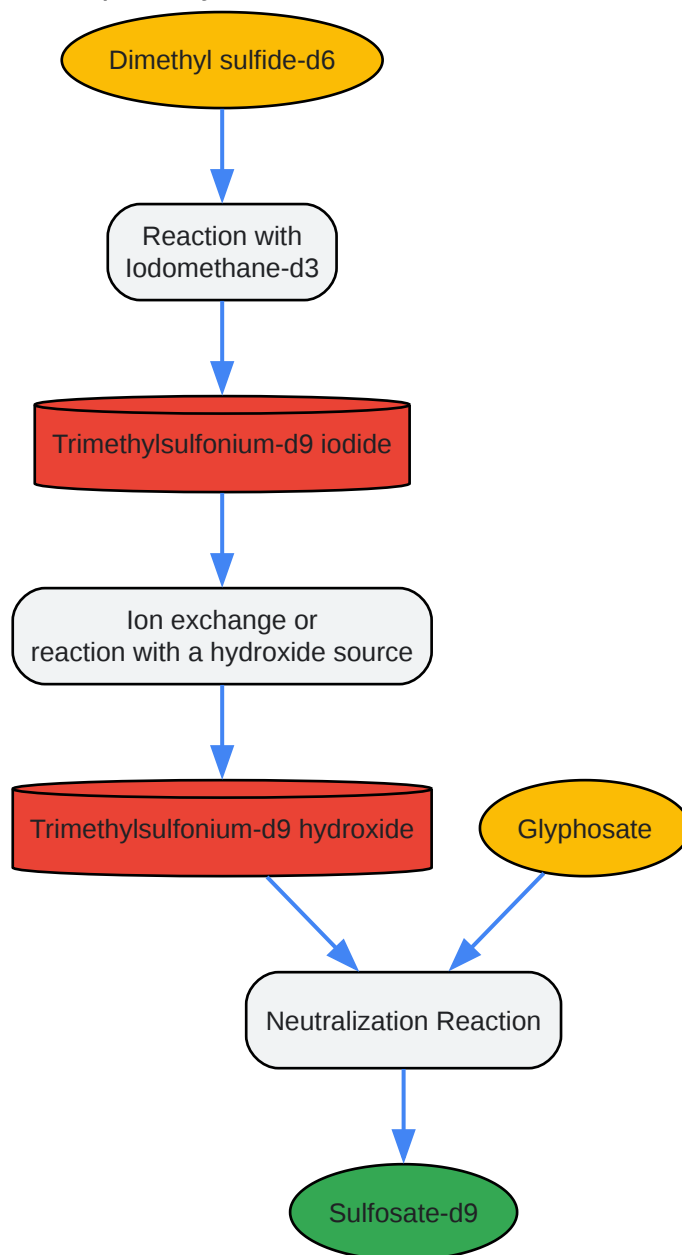
Experimental Protocols

Synthesis of Sulfosate

While a specific protocol for the synthesis of **Sulfosate-d9** is not readily available in public literature, a general approach can be inferred from the synthesis of Sulfosate and the preparation of deuterated sulfonium salts.

Conceptual Synthesis Workflow:

Conceptual Synthesis Workflow for Sulfosate-d9



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Caption: A logical workflow for the synthesis of **Sulfosate-d9**.

Methodology:

- Synthesis of Trimethylsulfonium-d9 Iodide: The synthesis would likely involve the reaction of dimethyl sulfide-d6 with iodomethane-d3. This is a standard method for preparing sulfonium

salts. The use of deuterated starting materials ensures the final product is the d9 isotopologue.

- **Formation of Trimethylsulfonium-d9 Hydroxide:** The resulting trimethylsulfonium-d9 iodide would then be converted to trimethylsulfonium-d9 hydroxide. This can be achieved through various methods, such as ion-exchange chromatography or reaction with a silver oxide or a strong hydroxide resin.
- **Neutralization Reaction:** Finally, an aqueous solution of trimethylsulfonium-d9 hydroxide would be reacted with glyphosate acid in a neutralization reaction. The reaction would be carefully monitored to control the pH and temperature to ensure the complete formation of the **Sulfosate-d9** salt.

Analytical Methodologies

The quantitative analysis of Sulfosate and its deuterated analogue in various matrices is typically performed using liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS). Nuclear Magnetic Resonance (NMR) spectroscopy is also a powerful tool for structural confirmation.

General LC-MS/MS Protocol for Sulfosate Analysis:

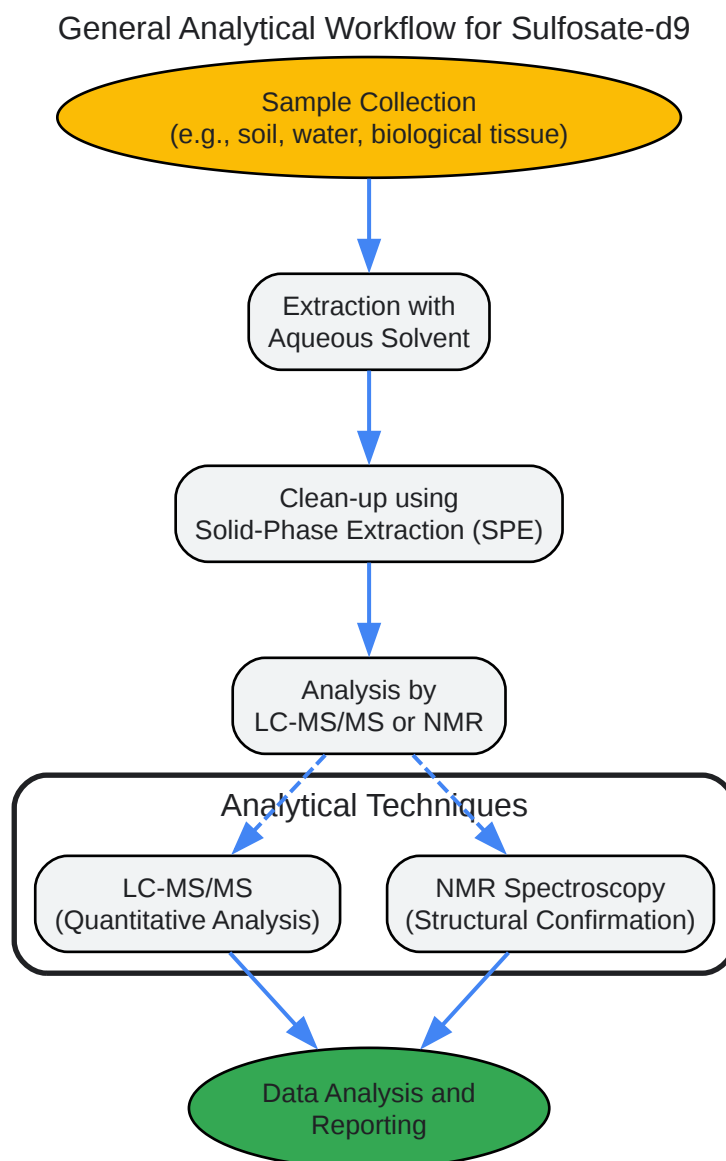
- **Sample Preparation:**
 - **Extraction:** For soil and biological samples, an aqueous extraction is commonly employed due to the high polarity of Sulfosate. This may involve shaking or sonication in water or a buffered solution.
 - **Clean-up:** Solid-phase extraction (SPE) is often used to remove interfering matrix components. Anion exchange or mixed-mode cartridges can be effective.
 - **Derivatization (Optional):** In some methods, derivatization with a reagent like fluorenylmethyloxycarbonyl chloride (FMOC-Cl) is used to improve chromatographic retention and sensitivity. However, direct analysis is also possible with appropriate chromatographic conditions.
- **LC Conditions:**

- Column: A column with enhanced retention for polar compounds, such as a hydrophilic interaction liquid chromatography (HILIC) column or a column specifically designed for polar pesticides, is recommended.
- Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., ammonium formate or ammonium acetate) and a polar organic solvent (e.g., acetonitrile or methanol) is typically used.
- Injection Volume: Typically 5-20 μL .
- MS/MS Conditions:
 - Ionization: Electrospray ionization (ESI) in negative ion mode is generally preferred for the detection of the glyphosate anion.
 - MRM Transitions: Multiple reaction monitoring (MRM) is used for quantification and confirmation. For Sulfosate, precursor-to-product ion transitions for the glyphosate anion would be monitored. For **Sulfosate-d9** (used as an internal standard), the corresponding mass-shifted transitions would be used.

General NMR Spectroscopy Protocol for Structural Characterization:

- Sample Preparation: The sample is dissolved in a suitable deuterated solvent, such as deuterium oxide (D_2O).
- ^1H NMR: The proton NMR spectrum would be used to confirm the structure of the glyphosate moiety.
- ^2H (Deuterium) NMR: The deuterium NMR spectrum would show a signal corresponding to the nine deuterium atoms on the trimethylsulfonium cation.
- ^{31}P NMR: The phosphorus-31 NMR spectrum would show a characteristic signal for the phosphonate group in glyphosate.
- ^{13}C NMR: The carbon-13 NMR spectrum would provide further confirmation of the carbon skeleton of both the glyphosate and trimethylsulfonium components.

Analytical Workflow Diagram:



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Caption: A typical workflow for the analysis of **Sulfosate-d9** in various samples.

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